

Natural sources and discovery of rubusoside in plants.

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Rubusoside*

Cat. No.: *B1680263*

[Get Quote](#)

An In-depth Technical Guide to the Natural Sources and Discovery of **Rubusoside**

Introduction

Rubusoside is a naturally occurring diterpenoid glycoside, specifically a steviol glycoside, recognized for its potent sweetening properties.[1] It is approximately 250-300 times sweeter than sucrose but is a non-caloric sweetener, making it a subject of significant interest in the food, beverage, and pharmaceutical industries.[2][3] Chemically, it is the β -D-glucosyl ester of 13-O- β -D-glucosyl-steviol.[4] Beyond its role as a natural sweetener, **rubusoside** has been investigated for various pharmacological activities, including anti-inflammatory, anti-allergic, and anti-angiogenic effects.[5][6][7] This guide provides a comprehensive overview of its natural sources, discovery, and the experimental protocols for its isolation and analysis.

Natural Sources of Rubusoside

Rubusoside is predominantly found in plants of the *Rubus* genus, but it is also present in small quantities in *Stevia rebaudiana*. The primary commercial sources are the leaves of *Rubus suavissimus* and *Rubus chingii*.

- *Rubus suavissimus* S. Lee: Commonly known as Chinese Sweet Tea or Tiancha, this plant is the most significant natural source of **rubusoside**. [1][8] The leaves of *R. suavissimus* are widely used to make herbal tea due to their intense natural sweetness, which is primarily attributed to **rubusoside**. [8]

- **Rubus chingii** Hu: Also known as "Fu-Pen-Zi" in Chinese, this plant is another important source.^{[9][10]} While traditionally valued for its fruits in Chinese medicine, its leaves are also rich in **rubusoside**.^{[9][10]}
- **Stevia rebaudiana** Bertoni: This well-known plant, the source of many commercial steviol glycosides like Stevioside and Rebaudioside A, also contains **rubusoside**, albeit in much lower concentrations compared to the Rubus species.^[11]

Quantitative Data on Rubusoside Content

The concentration of **rubusoside** varies depending on the plant species, cultivation conditions, and harvesting time. The table below summarizes the reported quantitative data.

Plant Species	Plant Part	Rubusoside Content (% dry weight)	Reference
Rubus suavissimus S. Lee	Leaves	~5.0%	^[8]
Rubus suavissimus S. Lee	Crude Water Extract	5.0% - 15.0%	^[11]
Stevia rebaudiana Bertoni	Leaves	< 0.2%	^[11]

Discovery and Isolation

Rubusoside was first identified and isolated in 1981 by Tanaka et al. from the methanol extract of the leaves of *Rubus chingii* Hu.^{[4][9][10]} This discovery established the chemical basis for the sweet taste of this traditional medicinal plant. The initial isolation laid the groundwork for further phytochemical investigations into the *Rubus* genus and the broader family of steviol glycosides.

Experimental Protocols

The extraction, purification, and quantification of **rubusoside** are critical for both research and commercial production. The following sections detail the standard methodologies.

Extraction

The initial step involves extracting the crude glycoside mixture from the dried plant material.

Protocol: Aqueous Extraction of **Rubusoside** from *Rubus suavissimus* Leaves

- Preparation: Dry the leaves of *Rubus suavissimus* and grind them into a fine powder to increase the surface area for extraction.
- Extraction: Mix the powdered leaves with water (a common ratio is 1:20 w/v).[\[12\]](#)
- Heating: Heat the mixture to 60-80°C and stir continuously for 1-2 hours to facilitate the dissolution of **rubusoside**.
- Filtration: After extraction, filter the mixture to separate the solid plant debris from the aqueous extract containing **rubusoside**.
- Concentration: The resulting aqueous extract can be concentrated under vacuum to reduce the volume. This crude extract typically contains 5-15% **rubusoside** by dry weight.[\[11\]](#)

Alternatively, methanol can be used as the extraction solvent, which is efficient due to its lower boiling point, simplifying subsequent removal.[\[13\]](#)

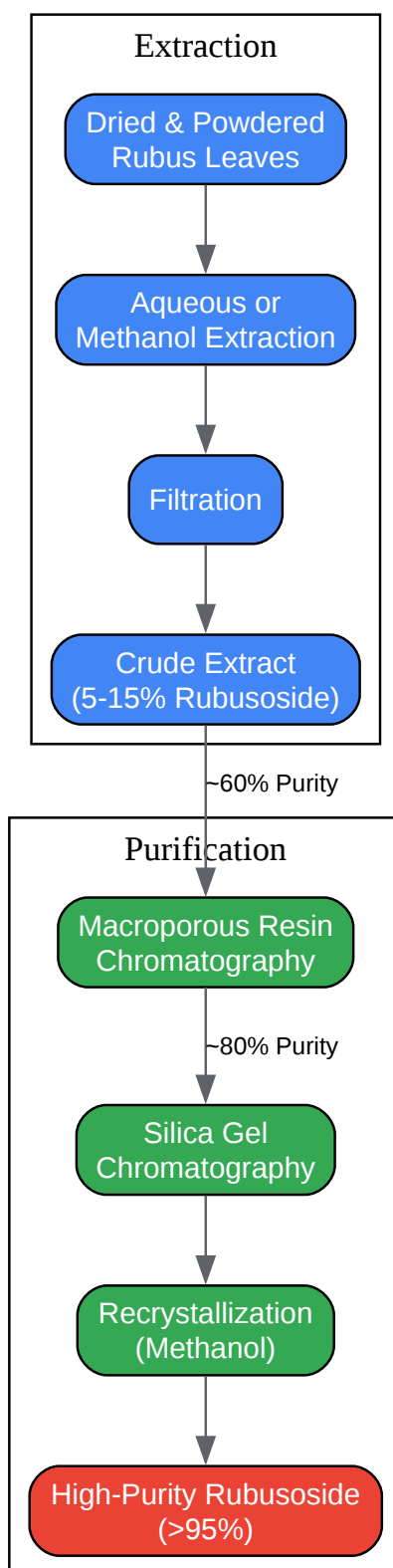
Purification

A multi-step purification process is required to obtain high-purity **rubusoside** from the crude extract.

Protocol: Chromatographic Purification of **Rubusoside**

- Macroporous Resin Chromatography:
 - Dissolve the dried crude extract in water.
 - Pass the solution through a column packed with a macroporous adsorbent resin.[\[11\]](#) **Rubusoside** and other glycosides will be adsorbed onto the resin.
 - Wash the column with water to remove impurities like sugars and salts.

- Elute the adsorbed glycosides using an aqueous ethanol solution (e.g., 70-95% ethanol).
[11]
- Collect the eluate and evaporate the ethanol to yield a purified extract containing approximately 60% **rubusoside**. [11]
- Silica Gel Chromatography:
 - For further purification, subject the 60% pure extract to column chromatography on silica gel. [14]
 - Use a solvent system of chloroform, methanol, and water in appropriate ratios as the mobile phase.
 - Monitor the fractions using thin-layer chromatography (TLC) and combine the fractions rich in **rubusoside**.
 - Drying these fractions yields **rubusoside** with about 80% purity. [14]
- Recrystallization:
 - Dissolve the 80% pure **rubusoside** in hot methanol. [14]
 - Allow the solution to cool slowly, promoting the formation of crystals.
 - Separate the crystals by filtration.
 - Wash the crystals with cold methanol and dry them under a vacuum.
 - This final step can yield **rubusoside** with a purity greater than 95-99%. [11][14]



[Click to download full resolution via product page](#)

Caption: General workflow for the extraction and purification of **rubusoside** from plant material.

Analysis and Quantification

High-Performance Liquid Chromatography (HPLC) is the standard analytical technique for the identification and quantification of **rubusoside**.

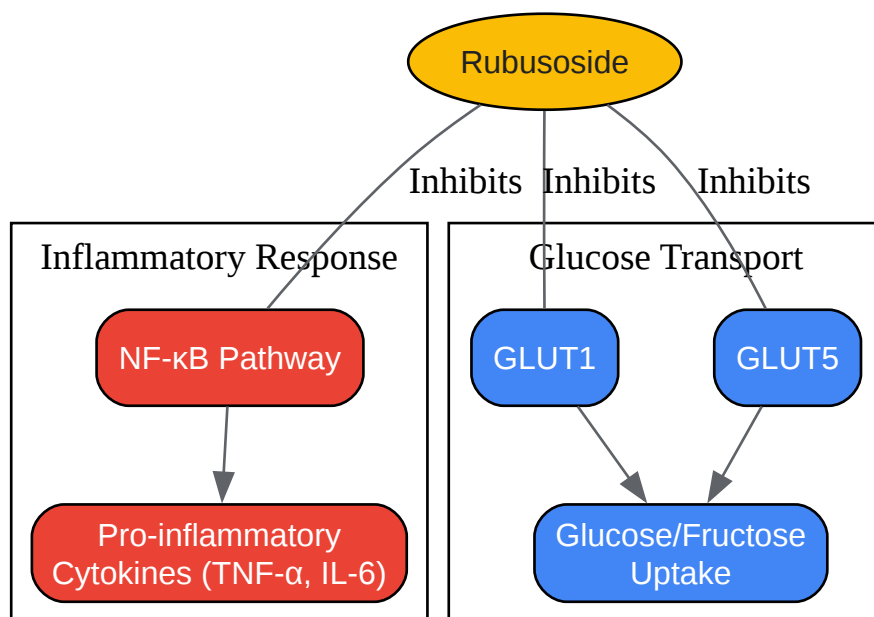
Protocol: HPLC Quantification of **Rubusoside**

- Instrumentation: An HPLC system equipped with a UV detector is typically used.[\[15\]](#)
- Column: A C18 reversed-phase column (e.g., 250 mm x 4.6 mm, 5 µm particle size) is commonly employed.[\[16\]](#)
- Mobile Phase: An isocratic mobile phase consisting of a mixture of acetonitrile and a slightly acidic aqueous buffer (e.g., 10 mmol/L sodium phosphate buffer at pH 2.6) is effective. A common ratio is 32:68 (v/v) acetonitrile to buffer.[\[16\]](#)
- Flow Rate: A typical flow rate is 1.0 mL/min.[\[16\]](#)
- Detection: UV detection at 210 nm is used, as steviol glycosides have a chromophore that absorbs at this wavelength.[\[15\]](#)[\[16\]](#)
- Quantification:
 - Prepare a series of standard solutions of high-purity **rubusoside** at known concentrations.
 - Inject the standards into the HPLC system to generate a calibration curve by plotting peak area against concentration.
 - Prepare the sample for analysis by dissolving a known weight of the extract in the mobile phase, filtering it through a 0.45 µm filter, and injecting it into the HPLC.[\[17\]](#)
 - The concentration of **rubusoside** in the sample is determined by comparing its peak area to the calibration curve.

Biological Activity Pathway

Rubusoside exhibits several biological activities. While detailed signaling pathways are complex, its mechanism often involves the modulation of key cellular targets. For instance, its

anti-inflammatory effects have been linked to the inhibition of the NF- κ B pathway, and it has been shown to inhibit glucose transport by targeting GLUT1 and GLUT5 transporters.[7][18]



[Click to download full resolution via product page](#)

Caption: Simplified diagram of **rubusoside**'s inhibitory action on cellular pathways.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Rubusoside | C₃₂H₅₀O₁₃ | CID 24721373 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. marknature.com [marknature.com]
- 3. Sweet Tea Extract Rubusoside Supplier70%--FocusHerb [focusherb.com]
- 4. tandfonline.com [tandfonline.com]
- 5. researchgate.net [researchgate.net]

- 6. Effect of Rubusoside, a Natural Sucrose Substitute, on Streptococcus mutans Biofilm Cariogenic Potential and Virulence Gene Expression In Vitro - PMC [pmc.ncbi.nlm.nih.gov]
- 7. medchemexpress.com [medchemexpress.com]
- 8. Quantitative and fingerprint analyses of Chinese sweet tea plant (Rubus Suavissimus S. Lee) - PMC [pmc.ncbi.nlm.nih.gov]
- 9. Frontiers | Rubus chingii Hu: A Review of the Phytochemistry and Pharmacology [frontiersin.org]
- 10. Rubus chingii Hu: A Review of the Phytochemistry and Pharmacology - PMC [pmc.ncbi.nlm.nih.gov]
- 11. WO2013133689A1 - High-purity rubusoside and process for producing of the same - Google Patents [patents.google.com]
- 12. researchgate.net [researchgate.net]
- 13. ijpsonline.com [ijpsonline.com]
- 14. US20130040033A1 - High-Purity Rubusoside And Process For Purification Of The Same - Google Patents [patents.google.com]
- 15. tools.thermofisher.com [tools.thermofisher.com]
- 16. researchgate.net [researchgate.net]
- 17. Rapid HPLC Method for Determination of Rebaudioside D in Leaves of Stevia rebaudiana Bertoni Grown in the Southeast of México [scirp.org]
- 18. caymanchem.com [caymanchem.com]
- To cite this document: BenchChem. [Natural sources and discovery of rubusoside in plants.]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1680263#natural-sources-and-discovery-of-rubusoside-in-plants]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com